

Application Notes: Derivatization of Rhodamine B for Specific Applications

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Compound of Interest

Compound Name: Rhodamine B amine

Cat. No.: B562732

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Introduction

Rhodamine B is a highly fluorescent and photostable xanthene dye, making it a valuable tool in various biological and chemical applications.^{[1][2]} Its versatile chemical structure, particularly the presence of a carboxylic acid group, allows for derivatization to create a wide range of functional probes. By modifying this group to an amine-reactive species or other functional moieties, Rhodamine B can be tailored for specific applications, including protein labeling, detection of oxidative stress, and sensing of metal ions. These derivatives often exploit the equilibrium between a non-fluorescent, colorless spirolactam form and a highly fluorescent, colored open-ring form.^{[3][4]} This document provides detailed application notes and protocols for the use of key Rhodamine B derivatives.

Application 1: Quantification of Protein Carbonyls using Rhodamine B Hydrazide

Overview

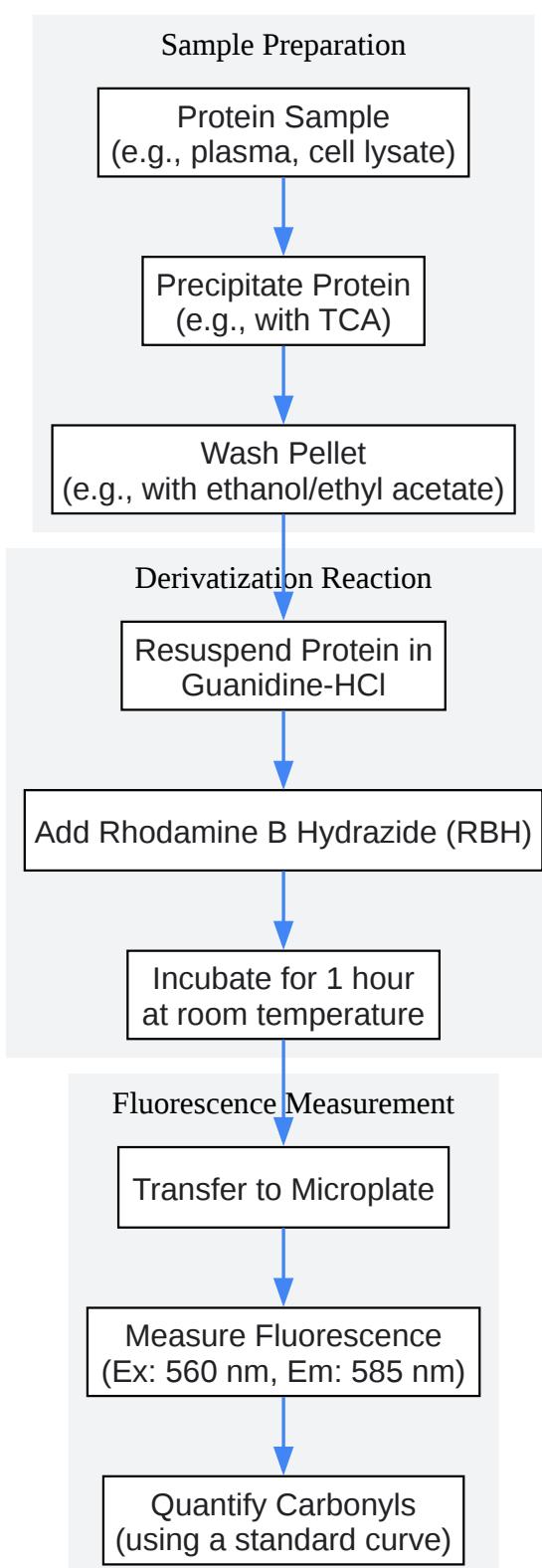
Protein carbonylation is a common marker of protein oxidation due to oxidative stress. Rhodamine B hydrazide (RBH) serves as a highly sensitive fluorescent probe for the quantification of carbonyl groups in proteins.^{[5][6]} The reaction between RBH and a protein carbonyl forms a stable hydrazone, leading to a significant increase in fluorescence, which can be measured to determine the extent of protein oxidation.^[7] This assay is noted for its high

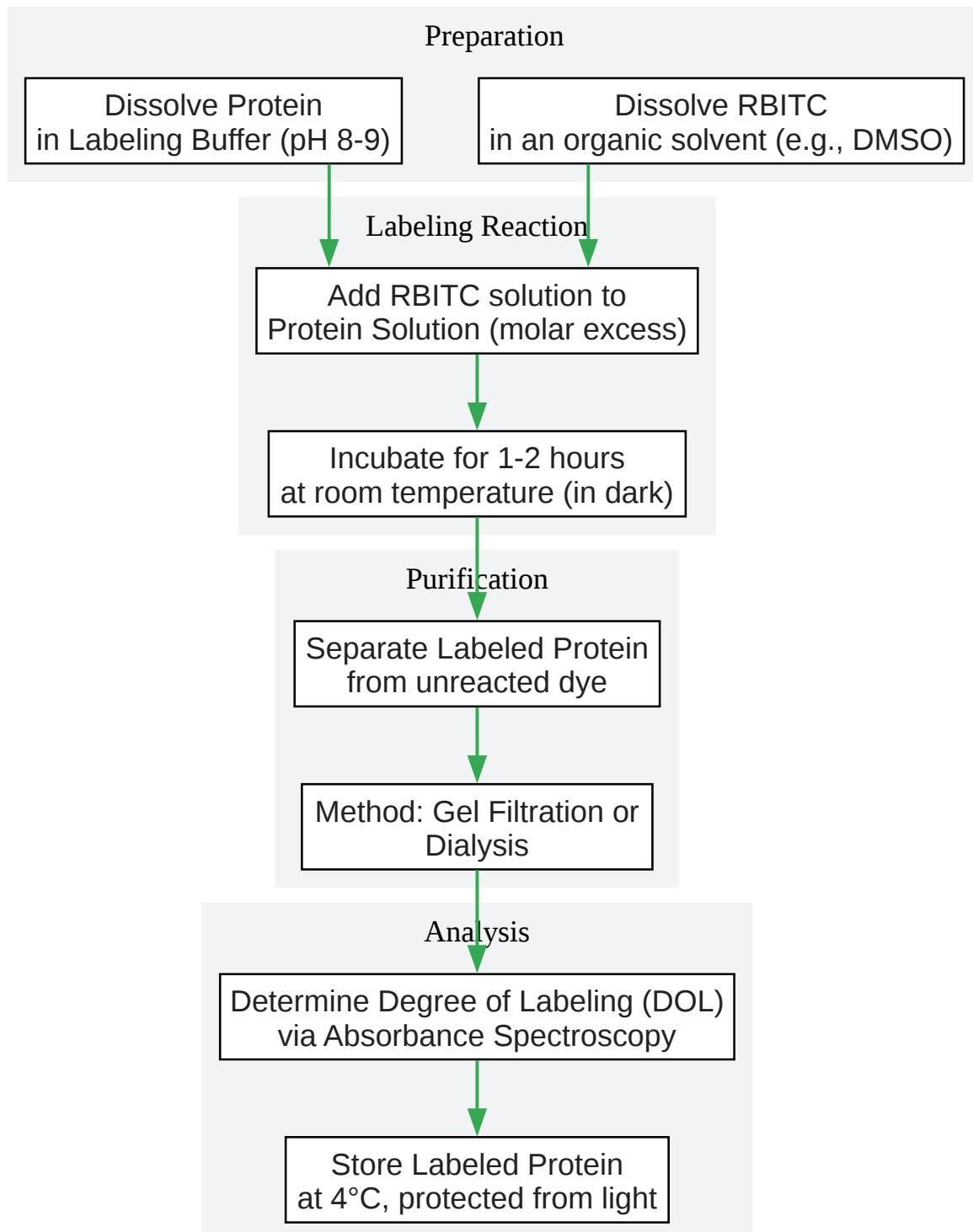
sensitivity, requiring significantly less protein and shorter incubation times compared to other methods.^[6]

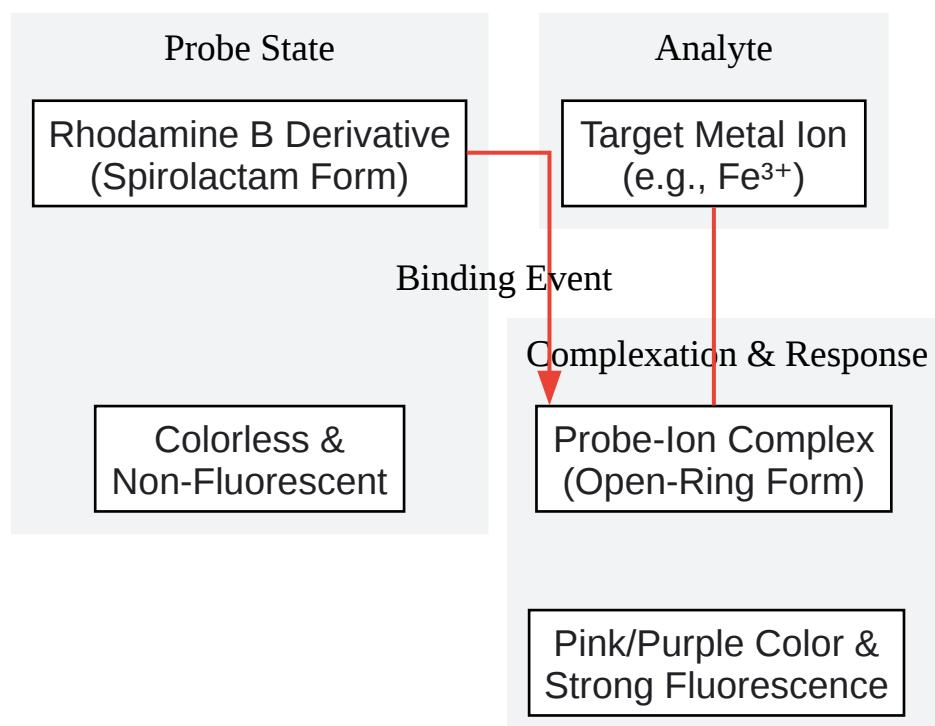
Quantitative Data Summary

Parameter	Value	Reference
Excitation Wavelength (λ_{ex})	560 nm	[5][7]
Emission Wavelength (λ_{em})	585 nm	[5][7]
Detection Sensitivity Limit	As low as 0.4 pmol of carbonyl groups	[6][7]
Required Protein Quantity	~2.5 μg	[5][6]
Reaction Incubation Time	1 hour	[5][6]

Experimental Workflow: Protein Carbonyl Assay







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